

Personal protective equipment for handling 2-Bromo-5-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzaldehyde

Cat. No.: B121625

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Essential Safety and Handling Guide for 2-Bromo-5-hydroxybenzaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-hydroxybenzaldehyde**. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Chemical Identifier:

- Name: **2-Bromo-5-hydroxybenzaldehyde**
- CAS Number: 2973-80-0
- Molecular Formula: $C_7H_5BrO_2$
- Molecular Weight: 201.02 g/mol [\[1\]](#)[\[2\]](#)

Hazard Identification and Classification

2-Bromo-5-hydroxybenzaldehyde is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Hazardous to the Aquatic Environment (Acute Hazard, Category 1): Very toxic to aquatic life.
[3][5]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H400: Very toxic to aquatic life.[3][5]

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[3][4]
- P270: Do not eat, drink or smoke when using this product.[3][4]
- P273: Avoid release to the environment.[3][5]
- P301+P317: IF SWALLOWED: Get medical help.[3]
- P330: Rinse mouth.[3]
- P391: Collect spillage.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3][4]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3]	Protects against splashes and dust particles.
Skin Protection	Chemical-impermeable gloves (inspected before use). Fire/flamm-resistant and impervious clothing.[3]	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.[3]	Minimizes inhalation of dust or vapors.

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[6]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[4]
 - Don the required PPE as specified in the table above.
 - Assemble all necessary equipment and reagents before handling the compound.
- Handling:
 - Avoid the formation of dust.[3]
 - Weigh and transfer the solid material carefully.
 - Keep the container tightly closed when not in use.[5]

- Avoid contact with skin, eyes, and clothing.[4][5]
- Do not eat, drink, or smoke in the handling area.[3][4]
- In Case of a Spill:
 - Evacuate personnel from the immediate area.
 - Remove all sources of ignition.[3]
 - Ventilate the area.
 - Wearing appropriate PPE, collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[3]
 - Clean the spill area thoroughly.

Disposal Plan

All waste generated must be treated as hazardous.

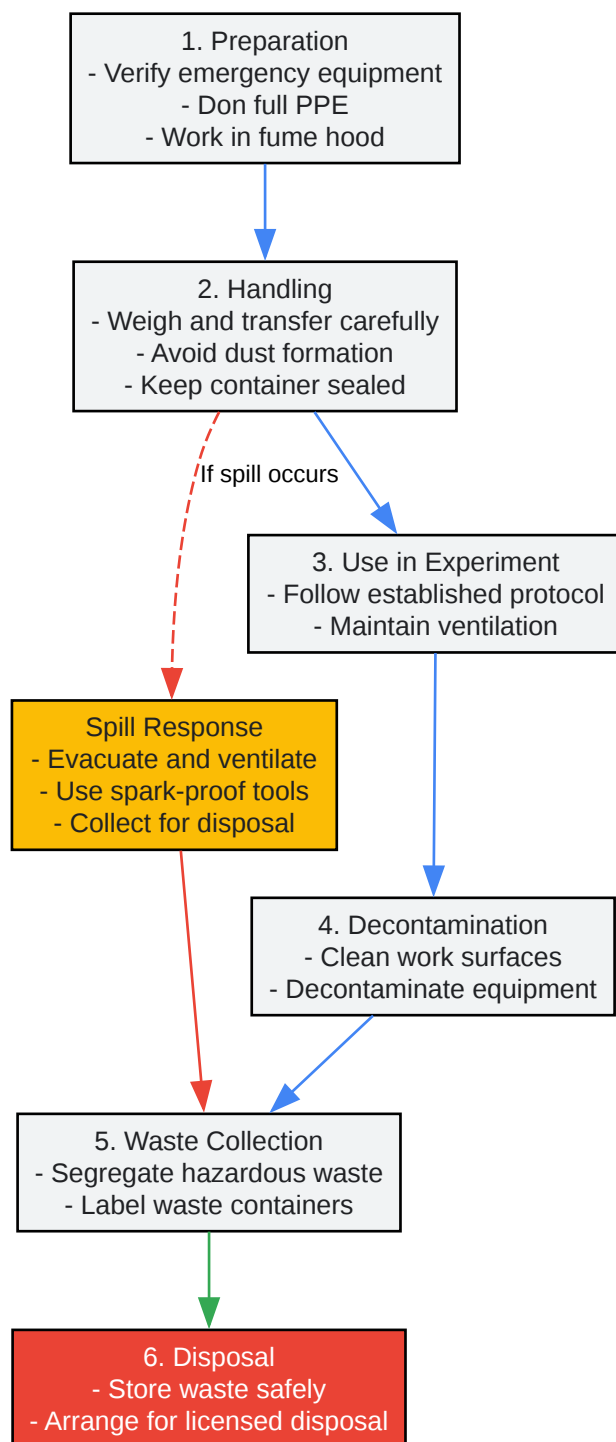
- Chemical Waste:
 - Dispose of **2-Bromo-5-hydroxybenzaldehyde** and any contaminated materials in a designated, labeled hazardous waste container.
 - The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.
 - Disposal must be carried out by a licensed chemical waste disposal company, following all local, state, and federal regulations.[3]
- Contaminated PPE:
 - Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.
 - Non-disposable contaminated clothing should be professionally cleaned before reuse.[6]

Quantitative Data Summary

Property	Value
Molecular Weight	201.02 g/mol [1][2]
Boiling Point	286.7 °C at 760 mmHg[2]
Melting Point	130-135 °C[1]
Flash Point	127.2 °C[2]
Density	1.737 g/cm ³ [2]
Vapor Pressure	0.00151 mmHg at 25°C[2]

Experimental Workflow Visualization

The following diagram outlines the standard workflow for the safe handling of **2-Bromo-5-hydroxybenzaldehyde**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **2-Bromo-5-hydroxybenzaldehyde**.

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